

Application Notes and Protocols for the Chemical Synthesis of Propyphenazone-d3

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the chemical synthesis and preparation of **Propyphenazone-d3**. This deuterated analog of Propyphenazone is primarily utilized as an internal standard in pharmacokinetic and metabolic studies, as well as in quantitative analysis by mass spectrometry.[1][2] The protocols outlined below are based on established synthetic routes for Propyphenazone, adapted for the introduction of a deuterated methyl group.

Introduction

Propyphenazone is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties.[3] Its deuterated form, **Propyphenazone-d3**, is a valuable tool in drug metabolism and pharmacokinetic (DMPK) studies, allowing for precise quantification and differentiation from the unlabeled drug. The deuterium labeling is typically on the 2-N-methyl group, leading to a molecular weight increase of three units.[2][4]

Chemical and Physical Data

A summary of the key chemical and physical properties of Propyphenazone and its deuterated analog is presented below.



Property	Propyphenazone	Propyphenazone-d3 (2-N- methyl-d3)
Molecular Formula	C14H18N2O	C14H15D3N2O
Molecular Weight	230.31 g/mol [3][5]	233.33 g/mol [2]
CAS Number	479-92-5[3]	162935-29-7[2]
Appearance	White to off-white solid	White to off-white solid[2]
Isotopic Purity	Not Applicable	≥ 99 atom % D[2]

Synthesis Overview

The synthesis of **Propyphenazone-d3** is a two-step process. The first step involves the synthesis of the pyrazolone intermediate, 4-isopropyl-1,5-dimethyl-2-phenyl-1,2-dihydro-3H-pyrazol-3-one (also known as 4-isopropylantipyrine). The second and final step is the N-methylation of this intermediate using a deuterated methylating agent, typically deuterated methyl iodide (CD₃I).

Experimental Workflow



Step 1: Synthesis of Pyrazolone Intermediate Step 2: Synthesis of Deuterated Methyl Iodide (CD3I) Step 3: N-methylation with CD3I Purification Analytical Characterization

Synthesis of Propyphenazone-d3



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